

An In-depth Technical Guide to CAS 119313-12-1 (Irgacure 369)

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Compound of Interest

Compound Name: 2-Benzyl-2-dimethylamino-1-(4-morpholinophenyl)-1-butanone

Cat. No.: B048418

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This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and analysis of the compound with CAS number 119313-12-1, also known by its IUPAC name 2-Benzyl-2-(dimethylamino)-1-(4-morpholinophenyl)butan-1-one and trade name Irgacure 369. This document is intended for researchers, scientists, and professionals in drug development and materials science.

Chemical Identity and Physical Properties

CAS 119313-12-1 is a highly efficient photoinitiator used to initiate the photopolymerization of resins upon exposure to UV light.^[1] It is a yellowish, odorless solid that is practically insoluble in water.^[2]

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	119313-12-1
IUPAC Name	2-Benzyl-2-(dimethylamino)-1-(4-morpholinophenyl)butan-1-one
Synonyms	Irgacure 369, 2-Benzyl-2-(dimethylamino)-4'-morpholinobutyrophenone, DBMP, Photoinitiator 369, UV-369
Molecular Formula	C ₂₃ H ₃₀ N ₂ O ₂ [3]
SMILES	CCC(CC1=CC=CC=C1) (C(=O)C2=CC=C(C=C2)N3CCOCC3)N(C)C
InChI Key	UHFFVFAKEGKNAQ-UHFFFAOYSA-N

Table 2: Physical and Chemical Properties

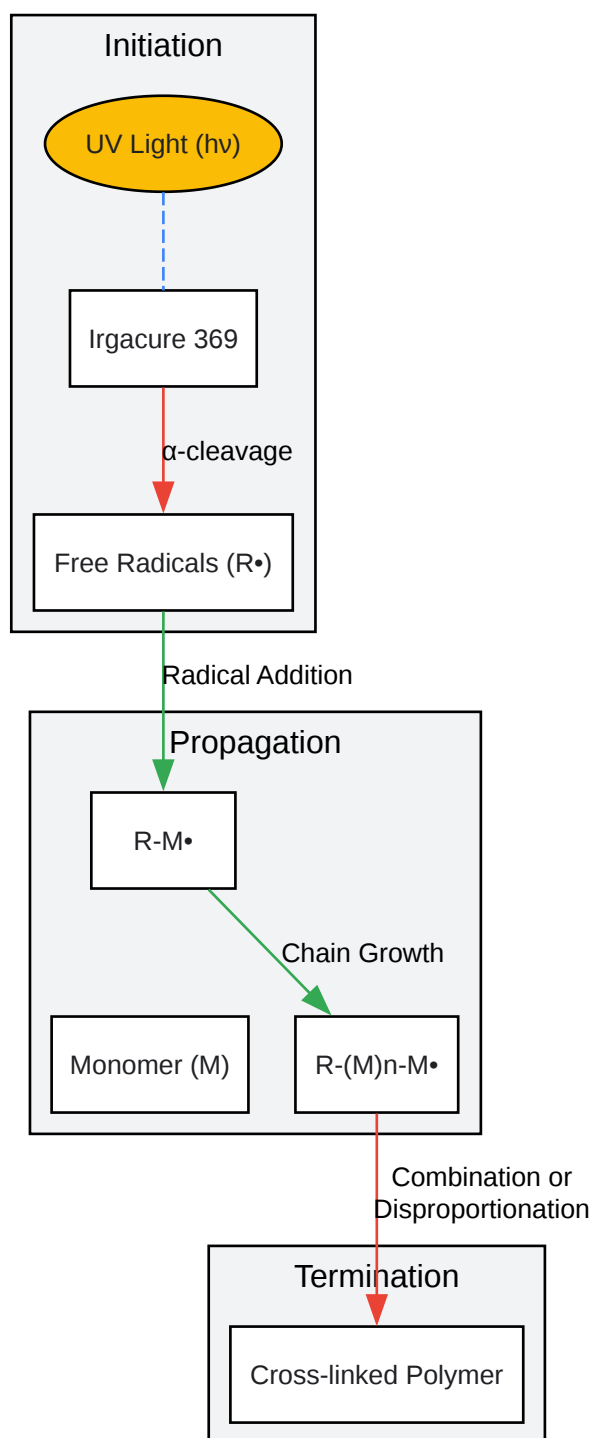
Property	Value
Molecular Weight	366.50 g/mol
Appearance	Light yellow to light orange-greenish crystalline powder[4]
Melting Point	110-119 °C[5]
Boiling Point	528.8 °C (Predicted)
Density	1.094 g/cm ³ (Predicted)
Solubility	Practically insoluble in water. Soluble in acetone, butyl acetate, and toluene.[2][5]
Absorption Peaks	232 nm, 323 nm

Mechanism of Action: Photoinitiation

As a Type I photoinitiator, Irgacure 369 undergoes a homolytic cleavage upon absorption of UV radiation, forming two free radicals. These radicals then initiate a chain polymerization reaction

with monomers and oligomers in the formulation, leading to the formation of a cross-linked polymer network. This rapid curing process is crucial in applications such as inks, coatings, and adhesives.

Below is a diagram illustrating the photoinitiation and polymerization process.



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Photoinitiation and Polymerization Workflow

Experimental Protocols

This protocol describes a general procedure for the synthesis of the title compound from 2-benzyl-2-dimethylamino-1-p-fluorophenyl-1-butanone and morpholine.^[6]^[7]

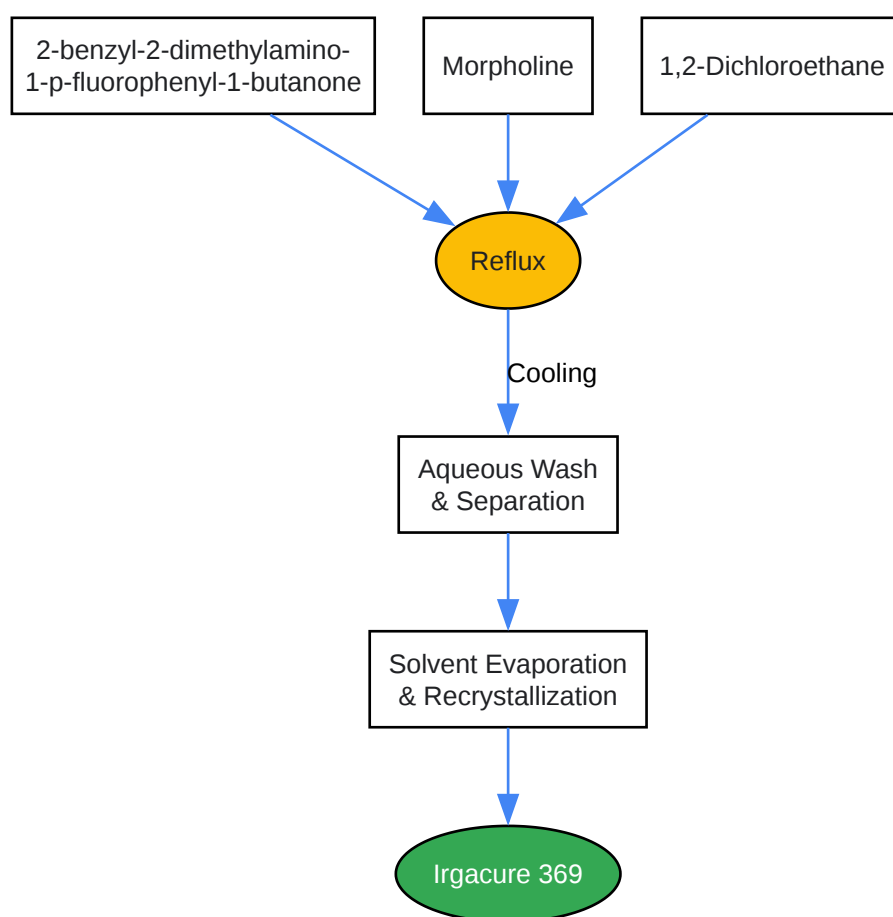
Materials:

- 2-benzyl-2-dimethylamino-1-p-fluorophenyl-1-butanone
- Morpholine
- 1,2-Dichloroethane (ethylene dichloride)
- Water
- Ethanol
- Four-necked flask
- Reflux condenser
- Stirring apparatus
- Separatory funnel
- Rotary evaporator
- Recrystallization apparatus
- TLC or HPLC for reaction monitoring

Procedure:

- Dissolve 2-benzyl-2-dimethylamino-1-p-fluorophenyl-1-butanone in 1,2-dichloroethane and transfer the solution to a four-necked flask equipped with a reflux condenser and stirrer.^[6]

- Add morpholine (1.6 mol equivalent) and additional 1,2-dichloroethane to the flask.[7]
- Heat the reaction mixture to reflux.[6]
- Monitor the progress of the reaction by TLC or HPLC until completion.[7]
- Cool the reaction mixture to room temperature.[6]
- Wash the reaction mixture with 200 ml of water by stirring for 30 minutes.[7]
- Allow the layers to separate and collect the organic phase.[6]
- Remove the solvent from the organic phase by distillation under reduced pressure to obtain the crude product.[7]
- Recrystallize the crude product from ethanol to yield a light yellow solid.[6] The expected yield is approximately 80% with a purity of over 99%.[7]



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Synthetic Workflow for Irgacure 369

This protocol provides a general method for the quantitative analysis of Irgacure 369 in food contact materials, adapted from multi-analyte methods.[8]

Materials:

- High-Performance Liquid Chromatography (HPLC) system with a Diode Array Detector (DAD)
- C18 analytical column
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Internal standards
- Sample extraction apparatus (e.g., Soxhlet or ultrasonic bath)
- Nitrogen evaporator

Procedure:

- Sample Preparation:
 - Cut a representative sample of the food contact material into small pieces.
 - Extract the photoinitiators from the sample using acetonitrile, either through Soxhlet extraction or ultrasonication.
 - Concentrate the extract under a stream of nitrogen if necessary.
- HPLC Analysis:
 - Set up the HPLC system with a C18 column.

- Prepare a mobile phase gradient of acetonitrile and water.
- Inject the prepared sample extract into the HPLC system.
- Monitor the elution using the DAD at the absorption maxima of Irgacure 369 (232 nm and 323 nm).
- Quantification:
 - Prepare a calibration curve using standard solutions of Irgacure 369.
 - Use internal standards to correct for variations in extraction efficiency and injection volume.
 - Calculate the concentration of Irgacure 369 in the original sample based on the peak area and the calibration curve.

Biological Activity and Toxicological Profile

Irgacure 369 is primarily used in industrial applications; however, its potential for migration from food packaging has led to studies on its biological effects.

- **Cytotoxicity:** Studies have shown that Irgacure 369 can exhibit cytotoxicity to various cell types, and this toxicity can be enhanced upon exposure to blue light.[\[9\]](#) One study indicated that primary lymphocytes were relatively sensitive to its toxic effects.[\[9\]](#)
- **Signaling Pathways:** The specific biological signaling pathways affected by Irgacure 369 are not well-elucidated in the available literature. Cytotoxicity studies suggest that at high concentrations or upon irradiation, it may induce apoptosis, a programmed cell death pathway. However, the precise molecular targets and signaling cascades involved require further investigation. General apoptotic pathways often involve the activation of caspases and are regulated by complex signaling networks such as the PI3K/Akt and JNK pathways, though a direct link to Irgacure 369 has not been established.[\[10\]](#)

Applications

The primary application of Irgacure 369 is as a photoinitiator in UV-curable formulations. Its high reactivity and absorption characteristics make it suitable for:

- Printing Inks: Especially in offset and screen printing inks.[5]
- Coatings: For paper, metal, and plastic substrates.[5]
- Electronics: In the manufacturing of photoresists and solder masks.[5]
- Biomedical Scaffolds: It has been used in two-photon polymerization to create 3D biocompatible scaffolds for tissue engineering.[1]

Safety and Handling

Irgacure 369 should be handled in accordance with good industrial hygiene and safety practices. It is sensitive to visible light and should be stored in a light-protected container.[5] It is classified as a reproductive toxicant (Category 1B) and is very toxic to aquatic life with long-lasting effects. Personal protective equipment, including gloves and safety glasses, should be worn when handling this chemical.

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